

Application Notes and Protocols for (R)-Pyrrolidine-3-carboxamide Hydrochloride

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Compound of Interest

Compound Name: (R)-Pyrrolidine-3-carboxamide
Hydrochloride

Cat. No.: B581072

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Introduction

(R)-Pyrrolidine-3-carboxamide Hydrochloride is a chiral synthetic compound belonging to the pyrrolidine class of molecules. The pyrrolidine ring is a prevalent scaffold in numerous natural products and pharmacologically active compounds, valued for its conformational rigidity and stereochemical properties. This defined three-dimensional structure makes it an attractive building block in medicinal chemistry for the development of targeted therapeutics. Pyrrolidine derivatives have demonstrated a wide range of biological activities, including roles as enzyme inhibitors and receptor agonists.

This document provides detailed experimental protocols for the synthesis of **(R)-Pyrrolidine-3-carboxamide Hydrochloride** and its application as a scaffold in drug discovery, with a focus on its potential as an inhibitor of enzymes such as Dipeptidyl Peptidase-4 (DPP-IV) and Enoyl-Acyl Carrier Protein Reductase (InhA).

Data Presentation

Quantitative bioactivity data for **(R)-Pyrrolidine-3-carboxamide Hydrochloride** is not readily available in the public domain. However, the following tables summarize the inhibitory activity of various substituted pyrrolidine carboxamide derivatives, providing context for the potential bioactivity of this class of compounds.

Table 1: Inhibitory Activity of Pyrrolidine Carboxamide Derivatives against Mycobacterium tuberculosis InhA

Compound ID	Substituent on Phenyl Ring	IC50 (µM)
s1	Unsubstituted	~10
p37	Not specified in source	4.47

*Data sourced from a study on pyrrolidine carboxamides

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